

Safety and handling guidelines for (S)-Cystathionine-d4

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Compound of Interest

Compound Name: (S)-Cystathionine-d4

Cat. No.: B12417003

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In-Depth Technical Guide: (S)-Cystathionine-d4

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety data sheet (SDS). A specific SDS for **(S)-Cystathionine-d4** was not located; therefore, this guidance is synthesized from information on cystathionine, its deuterated forms, and compounds with similar toxicological profiles. Always consult the official SDS provided by the supplier before handling this compound and adhere to all institutional and governmental safety regulations.

Introduction

(S)-Cystathionine-d4 is a deuterated form of cystathionine, an intermediate in the transsulfuration pathway. It is primarily utilized as an internal standard for the quantification of cystathionine in biological samples by mass spectrometry (GC-MS or LC-MS)[1]. The incorporation of deuterium atoms provides a distinct mass shift, allowing for accurate differentiation from the endogenous, non-labeled compound. This guide provides comprehensive safety and handling guidelines critical for researchers and professionals working with this compound.

Physical and Chemical Properties

A summary of the known physical and chemical properties of Cystathionine-d4 and its non-deuterated counterpart is presented below.

Property	(S)-Cystathionine-d4	L-Cystathionine	Reference
Appearance	White Solid	White powder	[2][3]
Molecular Formula	C ₇ H ₁₀ D ₄ N ₂ O ₄ S	C ₇ H ₁₄ N ₂ O ₄ S	[1][2]
Formula Weight	226.3 g/mol	222.26 g/mol	
Purity	≥99% deuterated forms (d ₁ -d ₄)	Not Applicable	
Solubility	Slightly soluble in water	Not specified	
Storage Temperature	-20°C	Not specified	
Stability	≥ 4 years at -20°C	Not specified	

Hazard Identification and Safety Precautions

While a specific hazard profile for **(S)-Cystathionine-d4** is not readily available, based on safety data for analogous compounds, it should be handled as a potentially hazardous substance. The following precautions are recommended.

Potential Hazards:

- Acute Toxicity: Based on similar compounds, there is a potential for toxicity if swallowed or in contact with skin, and it may be fatal if inhaled.
- Aquatic Toxicity: May be very toxic to aquatic life with long-lasting effects.

Precautionary Statements:

- P260: Do not breathe dust.
- P264: Wash skin thoroughly after handling.

- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ protective clothing.
- P284: Wear respiratory protection.

Handling and Storage

Proper handling and storage are crucial to ensure the safety of personnel and the integrity of the compound.

Guideline Category	Recommendations
Engineering Controls	Work under a chemical fume hood. Ensure eyewash stations and safety showers are in close proximity.
Personal Protective Equipment (PPE)	Wear appropriate protective gloves, clothing, and eye/face protection. For operations where dust may be generated, a NIOSH-approved respirator is recommended.
Hygiene Practices	Immediately change contaminated clothing. Apply preventive skin protection. Wash hands and face thoroughly after handling.
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place at -20°C. Keep locked up or in an area accessible only to qualified personnel.
Incompatibilities	Strong oxidizing agents and metals.

Experimental Protocols

The following are generalized protocols for the handling and use of **(S)-Cystathionine-d4** as an internal standard. Researchers must adapt these protocols to their specific experimental needs and institutional safety guidelines.

Preparation of Stock Solutions

- **Pre-weighing:** Allow the vial of **(S)-Cystathionine-d4** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the solid compound using an analytical balance.
- **Solubilization:** Add the appropriate solvent (e.g., slightly aqueous solutions) to the weighed solid. Vortex or sonicate briefly to ensure complete dissolution.
- **Storage:** Store the stock solution in a tightly sealed vial at -20°C or below.

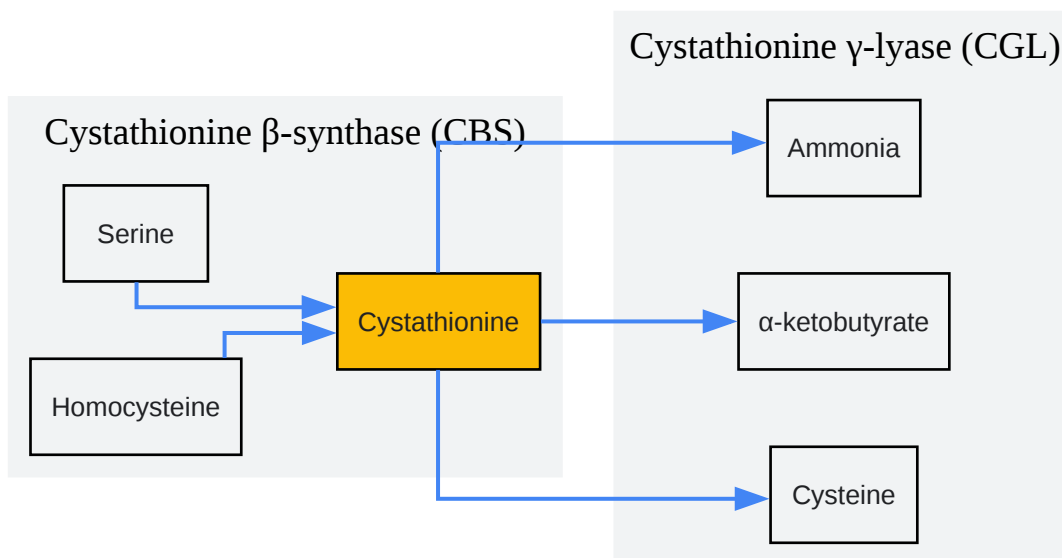
Use as an Internal Standard in Mass Spectrometry

- **Sample Preparation:** Prepare biological samples (e.g., plasma, tissue homogenates) according to the specific extraction protocol.
- **Spiking:** Add a known amount of the **(S)-Cystathionine-d4** stock solution to each sample and calibration standard early in the sample preparation process to account for analyte loss during extraction.
- **Extraction:** Proceed with the established extraction method (e.g., protein precipitation, liquid-liquid extraction, solid-phase extraction).
- **Analysis:** Analyze the processed samples by a validated LC-MS or GC-MS method.
- **Quantification:** Quantify the endogenous cystathionine by comparing the peak area ratio of the analyte to the deuterated internal standard against a calibration curve.

Signaling Pathways and Experimental Workflows

Metabolic Pathway of Cystathionine

Cystathionine is a key intermediate in the transsulfuration pathway, which converts homocysteine to cysteine.

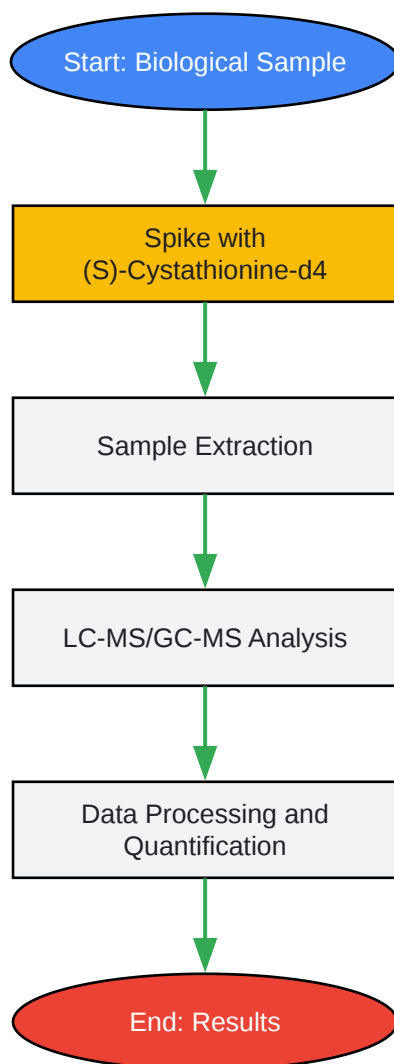


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Caption: The transsulfuration pathway showing the synthesis and breakdown of cystathionine.

General Experimental Workflow for Quantification

The following diagram illustrates a typical workflow for using **(S)-Cystathionine-d4** as an internal standard.



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Caption: A generalized workflow for the quantification of cystathionine using a deuterated internal standard.

First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.

Exposure Route	First Aid Measures	Reference
Inhalation	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.	
Skin Contact	Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell. Take off immediately all contaminated clothing.	
Eye Contact	Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor.	
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth.	

Fire-Fighting Measures

Aspect	Recommendations	Reference
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	
Specific Hazards	Development of hazardous combustion gases or vapors (carbon oxides, nitrogen oxides, sulfur oxides) is possible in the event of a fire.	
Protective Equipment	Wear a self-contained breathing apparatus and full protective gear.	

Disposal Considerations

Dispose of this substance and its container in accordance with all applicable local, state, and federal regulations. Do not allow the product to enter drains. Collect, bind, and pump off spills. Avoid the generation of dusts.

This guide is intended to provide a comprehensive overview of the safety and handling of **(S)-Cystathionine-d4** for a technical audience. Adherence to these guidelines is paramount for ensuring a safe laboratory environment.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. Cystathionine | C7H14N2O4S | CID 834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pharmaffiliates.com [pharmaffiliates.com]
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